

Application Notes and Protocols for BAY-524 in Cell Culture

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Compound of Interest

Compound Name: BAY-524

Cat. No.: B15619273

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Introduction

BAY-524 is a potent and selective small molecule inhibitor of Budding uninhibited by benzimidazoles 1 (Bub1) kinase.[1][2] Bub1 is a crucial serine/threonine kinase involved in the spindle assembly checkpoint (SAC) and proper chromosome segregation during mitosis.[1][3] Inhibition of Bub1's catalytic activity by **BAY-524** provides a valuable tool to investigate the specific roles of Bub1 kinase function in cellular processes. These application notes provide an overview of **BAY-524**'s mechanism of action, quantitative data on its activity, and detailed protocols for its use in cell culture experiments.

Mechanism of Action

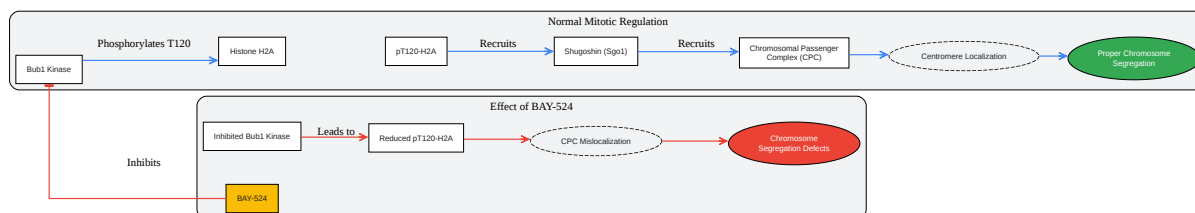
BAY-524 functions as an ATP-competitive inhibitor of Bub1 kinase.[4] The primary molecular consequence of Bub1 kinase inhibition by **BAY-524** is the reduction of phosphorylation of histone H2A at threonine 120 (pT120-H2A).[1][5] This phosphorylation event is critical for the proper localization of Shugoshin (Sgo1) and the Chromosomal Passenger Complex (CPC) to the centromeres.[1][5][6] The CPC, which includes Aurora B kinase, plays a vital role in correcting improper kinetochore-microtubule attachments and ensuring accurate chromosome segregation.

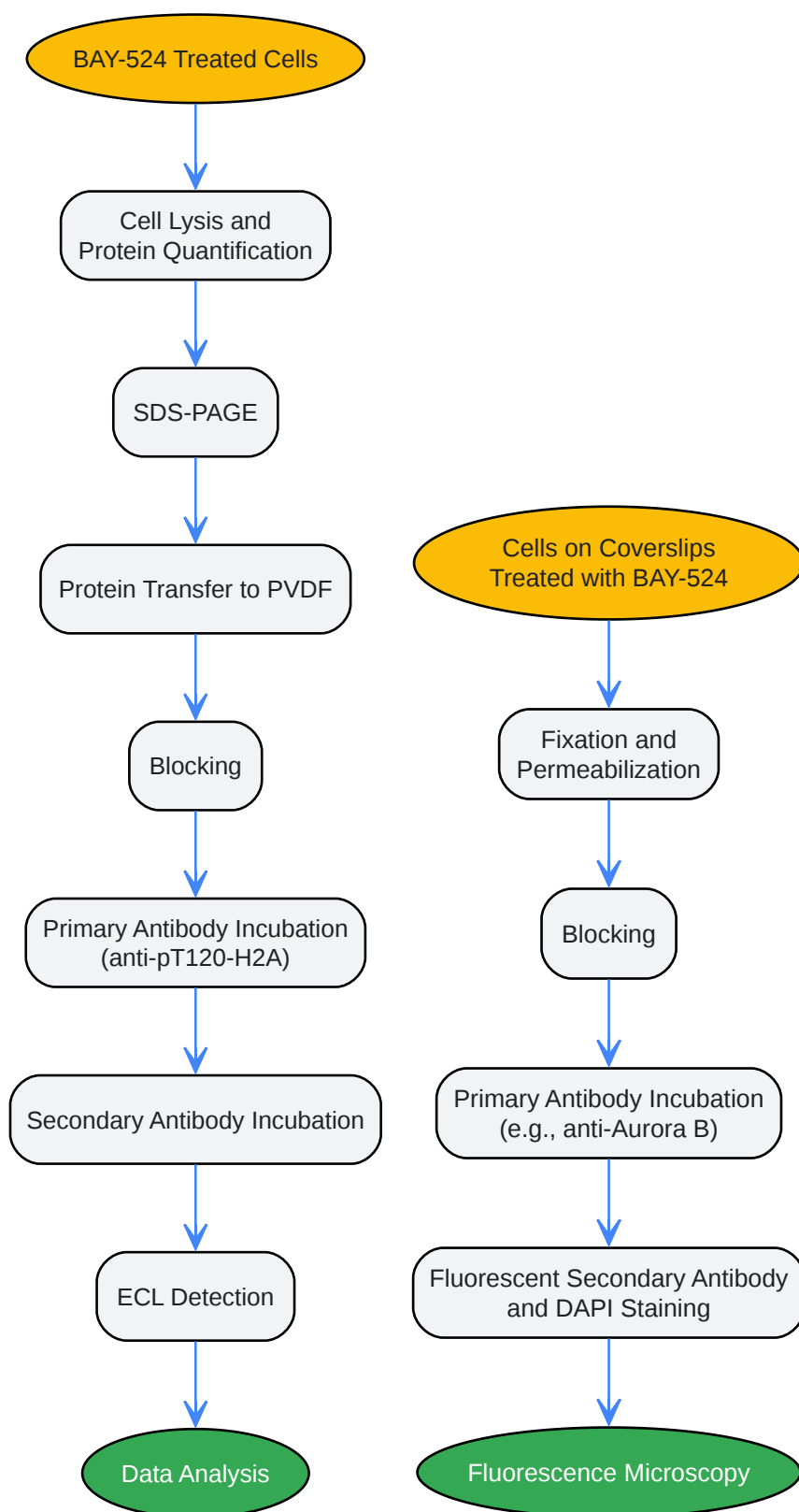
Consequently, treatment with **BAY-524** leads to:

- A significant decrease in centromeric pT120-H2A levels.[1]
- Mislocalization of Shugoshin and the CPC from the centromeres.[1][5]
- Impaired chromosome arm resolution.[1][3]

While Bub1 has a scaffolding role in the SAC, the inhibition of its kinase activity by **BAY-524** has been shown to have only minor effects on mitotic progression and SAC function in certain cell lines.[1][5] However, **BAY-524** can sensitize cancer cells to taxane-based chemotherapeutics like paclitaxel, leading to severe chromosome segregation defects and reduced cell proliferation.[1][5]

Signaling Pathway of Bub1 Inhibition by BAY-524





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